Spectroscopic Characterization of 3-Iodoimidazo[1,2-a]pyrazine: A Technical Guide

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Compound of Interest	
Compound Name:	*3-Iodoimidazo[1,2-a]pyrazine*
CAS No.:	*1233689-64-9*
Cat. No.:	*B596966*

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This technical guide provides a comprehensive overview of the spectroscopic characterization of **3-iodoimidazo[1,2-a]pyrazine**, a heterocyclic compound of significant interest in medicinal chemistry and drug development.[1][2] As a key intermediate in the synthesis of various bioactive molecules, a thorough understanding of its structural and electronic properties through spectroscopic analysis is paramount for researchers, scientists, and professionals in the field.[3][4] This document offers in-depth insights into the practical and theoretical aspects of nuclear magnetic resonance (NMR) spectroscopy, mass spectrometry (MS), and infrared (IR) and ultraviolet-visible (UV-Vis) spectroscopy as they apply to this specific molecule.

The Importance of Spectroscopic Analysis for Imidazo[1,2-a]pyrazines

The imidazo[1,2-a]pyrazine scaffold is a privileged structure in medicinal chemistry, with derivatives exhibiting a wide range of pharmacological activities, including antibacterial, anti-inflammatory, and anticancer properties.[1][2][5][6] The introduction of a halogen, such as iodine, at the 3-position provides a versatile handle for further chemical modifications, making **3-iodoimidazo[1,2-a]pyrazine** a crucial building block. Accurate spectroscopic characterization is essential to confirm

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the identity, purity, and structure of this intermediate, ensuring the integrity of subsequent synthetic steps and the biological activity of the final compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. For **3-iodoimidazo[1,2-a]pyrazine**, both ^{1}H and ^{13}C NMR provide invaluable information about the molecular framework.

^{1}H NMR Spectroscopy

Expertise & Experience: The proton NMR spectrum of **3-iodoimidazo[1,2-a]pyrazine** is expected to show distinct signals for each of the aromatic protons. The chemical shifts and coupling constants are influenced by the electron-withdrawing nature of the nitrogen atoms and the iodine substituent. The analysis of these parameters allows for the unambiguous assignment of each proton in the heterocyclic system.

Experimental Protocol:

A standard ^{1}H NMR experiment would be conducted as follows:

- Sample Preparation: Dissolve approximately 5-10 mg of **3-iodoimidazo[1,2-a]pyrazine** in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6).
- Instrumentation: Utilize a 400 MHz or higher field NMR spectrometer.[6]
- Acquisition Parameters:
  - Pulse sequence: A standard single-pulse experiment.
  - Acquisition time: 2-4 seconds.
  - Relaxation delay: 1-5 seconds.
  - Number of scans: 8-16, depending on the sample concentration.
- Processing: Apply a Fourier transform to the free induction decay (FID), followed by phase and baseline correction. Reference the spectrum to the residual solvent peak or an internal standard like tetramethylsilane (TMS).

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Data Presentation: Predicted ^{1}H NMR Data

While a specific spectrum for **3-iodoimidazo[1,2-a]pyrazine** is not readily available in the cited literature, the expected chemical shifts can be predicted based on data for similar imidazo[1,2-a]pyrazine derivatives.[1][5][7][8]

Proton	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
H-2	~7.8 - 8.0	s	-
H-5	~9.0 - 9.2	d	~1.5
H-6	~8.0 - 8.2	dd	~4.5, 1.5
H-8	~8.3 - 8.5	d	~4.5

Trustworthiness: The predicted values are derived from published data on closely related structures, such as 3-bromoimidazo[1,2-a]pyrazine and other substituted imidazo[1,2-a]pyrazines.[1][8] The relative positions of the signals and the coupling patterns are consistent with the electronic environment of the protons in the bicyclic system. For instance, H-5 is expected to be the most downfield proton due to its proximity to the bridgehead nitrogen and the pyrazine nitrogen.

^{13}C NMR Spectroscopy

Expertise & Experience: The ^{13}C NMR spectrum provides a fingerprint of the carbon skeleton. The chemical shifts are sensitive to the hybridization of the carbon atoms and the electronic effects of the substituents. The carbon atom bearing the iodine (C-3) is expected to have a significantly different chemical shift compared to the unsubstituted parent compound due to the heavy atom effect.

Experimental Protocol:

- Sample Preparation: Use the same sample prepared for ^{1}H NMR.
- Instrumentation: A 400 MHz (or higher) NMR spectrometer with a broadband probe.
- Acquisition Parameters:

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- Pulse sequence: A standard proton-decoupled pulse sequence.
- Acquisition time: 1-2 seconds.
- Relaxation delay: 2-5 seconds.
- Number of scans: 256-1024, due to the lower natural abundance of ^{13}C.

- Processing: Similar to ^{1}H NMR, with broadband proton decoupling applied during acquisition.

Data Presentation: Predicted ^{13}C NMR Data

Based on data for the imidazo[1,2-a]pyrazine core and its derivatives, the following chemical shifts can be predicted.[2][5][9][10]

Carbon	Predicted Chemical Shift (δ, ppm)
C-2	~135 - 138
C-3	~90 - 95
C-5	~145 - 148
C-6	~118 - 121
C-8	~130 - 133
C-8a	~140 - 143

Trustworthiness: The chemical shift of C-3 is predicted to be significantly upfield compared to other sp^2 carbons in the ring due to the shielding effect of the iodine atom. The other carbon chemical shifts are in line with those reported for related heterocyclic systems.[5][6] Advanced 2D NMR techniques like HSQC and HMBC can be employed to definitively assign each proton and carbon signal.[11][12][13]

Visualization of NMR Workflow

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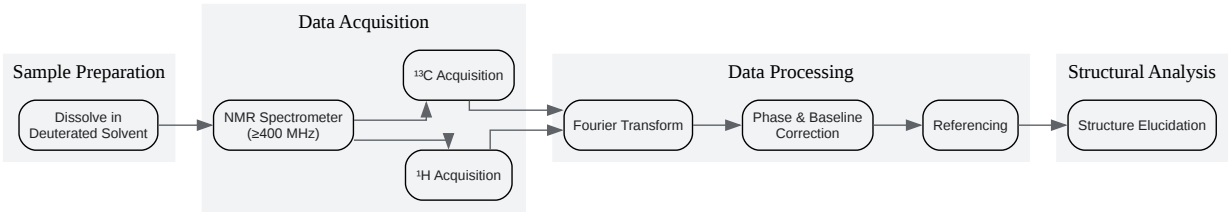

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Caption: General workflow for NMR spectroscopic analysis.

Mass Spectrometry (MS)

Expertise & Experience: Mass spectrometry is a destructive analytical technique that provides information about the mass-to-charge ratio (m/z) of a molecule and its fragments. For **3-iodoimidazo[1,2-a]pyrazine**, high-resolution mass spectrometry (HRMS) is crucial for confirming the elemental composition. Tandem mass spectrometry (MS/MS) can be used to study its fragmentation pathways, which is characteristic of the imidazo[1,2-a]pyrazine core.[14]

Experimental Protocol:

- Sample Preparation: Dissolve a small amount of the compound (microgram to nanogram level) in a suitable solvent like acetonitrile or methanol.
- Ionization: Electrospray ionization (ESI) is a common and gentle ionization technique suitable for this type of molecule, typically observing the protonated molecule $[M+H]^+$.[5][14]
- Mass Analysis:
  - Full Scan MS: Acquire a full scan spectrum to determine the m/z of the molecular ion.
  - Tandem MS (MS/MS): Select the molecular ion ($[M+H]^+$) and subject it to collision-induced dissociation (CID) to generate fragment ions.[15]

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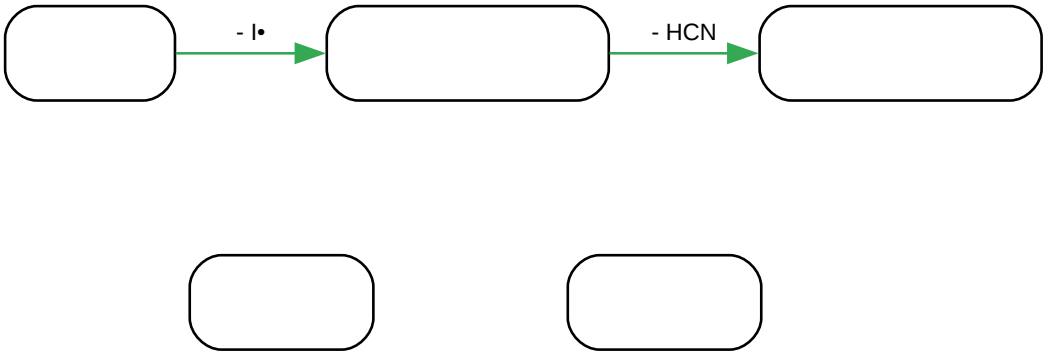
- Instrumentation: A quadrupole time-of-flight (Q-TOF) or Orbitrap mass spectrometer is recommended for high-resolution measurements.

Data Presentation: Predicted Mass Spectrometry Data

Ion	Formula	Calculated m/z
$[M]^+$	$C_6H_4IN_3$	244.9495
$[M+H]^+$	$C_6H_5IN_3$	245.9573

Trustworthiness: The predicted m/z values are based on the exact masses of the constituent atoms. The observation of the correct molecular ion peak with high mass accuracy (typically < 5 ppm error) provides strong evidence for the compound's identity. The isotopic pattern of iodine (^{127}I is 100% abundant) will result in a characteristic M+1 peak arising from the natural abundance of ^{13}C.

Visualization of MS/MS Fragmentation



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Caption: A plausible MS/MS fragmentation pathway for **3-iodoimidazo[1,2-a]pyrazine**.

Vibrational and Electronic Spectroscopy

Infrared (IR) Spectroscopy

Expertise & Experience: IR spectroscopy probes the vibrational modes of a molecule. The IR spectrum of **3-iodoimidazo[1,2-a]pyrazine** is expected to be characterized by absorptions corresponding to C-H stretching and bending in the aromatic region, as well as C=C and C=N stretching vibrations of the heterocyclic rings.

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Experimental Protocol:

- Sample Preparation: The sample can be analyzed as a solid using an attenuated total reflectance (ATR) accessory or as a KBr pellet.
- Instrumentation: A Fourier-transform infrared (FTIR) spectrometer.
- Data Acquisition: Typically, 16-32 scans are co-added to obtain a spectrum with a good signal-to-noise ratio over the range of 4000-400 cm^{-1}.

Data Presentation: Predicted IR Absorption Bands

Wavenumber (cm^{-1})	Vibration
3100 - 3000	Aromatic C-H stretch
1650 - 1450	C=C and C=N stretching
1400 - 1000	In-plane C-H bending and ring vibrations
900 - 650	Out-of-plane C-H bending

Trustworthiness: These predicted ranges are based on general correlations for aromatic and heterocyclic compounds and published data for similar molecules.[5][16][17][18][19] The absence of certain bands, such as a strong O-H or N-H stretch, can also be used to confirm the structure.

Ultraviolet-Visible (UV-Vis) Spectroscopy

Expertise & Experience: UV-Vis spectroscopy provides information about the electronic transitions within a molecule. The imidazo[1,2-a]pyrazine system has an extended π-conjugated system, which is expected to give rise to characteristic π → π* transitions in the UV region.

Experimental Protocol:

- Sample Preparation: Prepare a dilute solution of the compound in a UV-transparent solvent (e.g., ethanol, methanol, or acetonitrile).
- Instrumentation: A dual-beam UV-Vis spectrophotometer.
- Data Acquisition: Scan the absorbance of the sample from approximately 200 to 400 nm.

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Data Presentation: Predicted UV-Vis Absorption Maxima

Wavelength (λ_max, nm)	Electronic Transition
~250 - 270	π → π
~310 - 330	π → π

Trustworthiness: The predicted absorption maxima are based on studies of the parent imidazo[1,2-a]pyrazine and its derivatives.[5][6][20] The exact position and intensity of the absorption bands can be influenced by the solvent polarity.

Conclusion

The comprehensive spectroscopic analysis of **3-iodoimidazo[1,2-a]pyrazine**, utilizing a combination of NMR, MS, IR, and UV-Vis techniques, is essential for its unambiguous identification and characterization. While direct experimental data for this specific compound is limited in the public domain, a robust and reliable characterization can be achieved by applying the principles and protocols outlined in this guide and by drawing comparisons with closely related, well-documented analogues. This multi-faceted spectroscopic approach ensures the structural integrity of this key synthetic intermediate, thereby supporting the advancement of drug discovery and development programs that rely on the versatile imidazo[1,2-a]pyrazine scaffold.

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